

Application Notes: Immunohistochemical Staining of Uroguanylin in Intestinal Tissue

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Uroguanylin

Cat. No.: B126073

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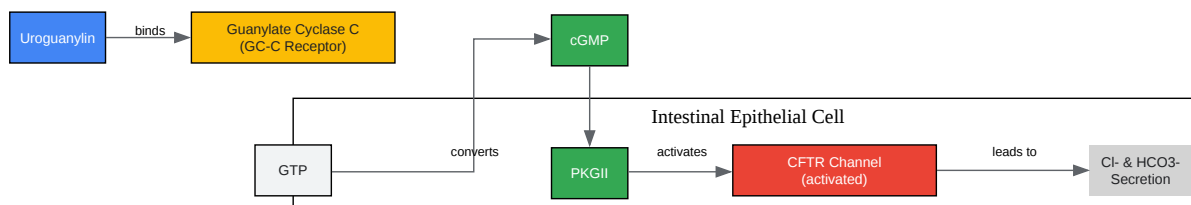
These application notes provide a comprehensive protocol for the immunohistochemical (IHC) detection and visualization of **uroguanylin** in intestinal tissue. **Uroguanylin** is a critical peptide hormone involved in the regulation of intestinal fluid, electrolyte balance, and potentially satiety. [1][2] Its expression and localization are of significant interest in research concerning gastrointestinal disorders, metabolic diseases, and obesity. [1][3]

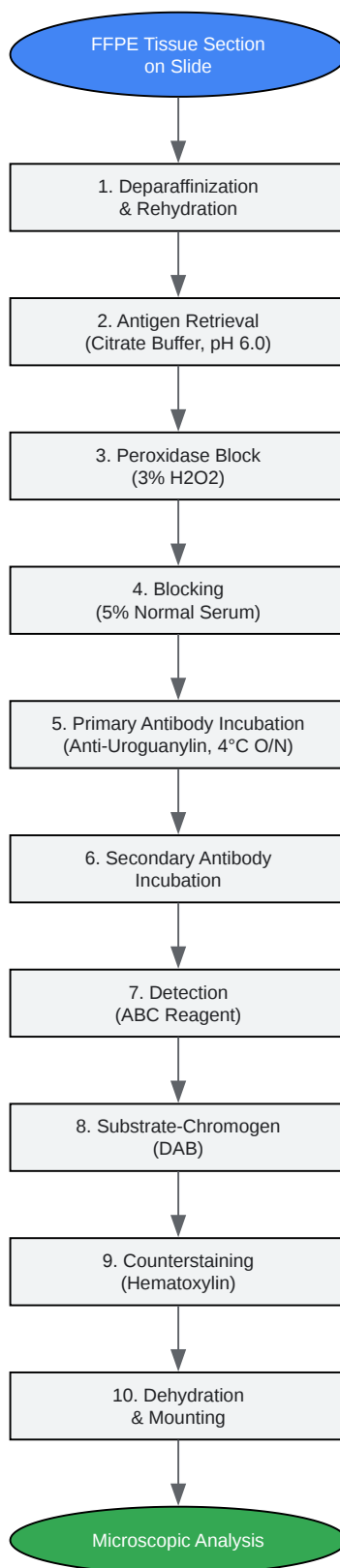
Uroguanylin, along with the related peptide guanylin, functions as an endogenous ligand for the guanylate cyclase C (GC-C) receptor. [1][4] This receptor is located on the apical membrane of intestinal epithelial cells. [1] The binding of **uroguanylin** to the GC-C receptor initiates an intracellular signaling cascade that is fundamental for maintaining fluid homeostasis within the gut. [1] Immunohistochemistry provides a powerful method to visualize the specific distribution and abundance of **uroguanylin** within the complex architecture of intestinal tissue. [1] This protocol is optimized for use with formalin-fixed, paraffin-embedded (FFPE) intestinal sections. [1][5]

Uroguanylin Signaling Pathway

The binding of **uroguanylin** to its GC-C receptor on an intestinal enterocyte triggers a signaling cascade that regulates ion transport, a process crucial for fluid and electrolyte homeostasis in the intestine. [1][6] Activation of the GC-C receptor stimulates the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP). [1][5] This second messenger, cGMP, subsequently activates Protein Kinase G II (PKGII). [1][6] PKGII phosphorylates and activates the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) anion channel,

leading to the secretion of chloride and bicarbonate into the intestinal lumen.[1][7] This ionic shift drives the osmotic movement of water, resulting in increased fluid secretion.[7]





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- To cite this document: BenchChem. [Application Notes: Immunohistochemical Staining of Uroguanylin in Intestinal Tissue]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126073#immunohistochemistry-protocol-for-uroguanylin-in-intestinal-tissue]

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